

# Personal protective equipment for handling Ethyl alpha-bromophenylacetate

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## Compound of Interest

Compound Name: Ethyl alpha-bromophenylacetate

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## Essential Safety and Handling Guide for Ethyl $\alpha$ -Bromophenylacetate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling Ethyl  $\alpha$ -bromophenylacetate. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Ethyl  $\alpha$ -bromophenylacetate is a corrosive liquid that can cause severe skin burns, serious eye damage, and respiratory irritation.<sup>[1][2][3][4]</sup> Adherence to the following safety protocols is critical to minimize risk and ensure a safe working environment.

## Hazard Identification and Classification

Hazard Classification	Category
Skin Corrosion/Irritation	Category 1B <sup>[1][2]</sup>
Serious Eye Damage/Irritation	Category 1 <sup>[1][2]</sup>
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system) <sup>[1]</sup>

## Physical and Chemical Properties

Property	Value
Physical State	Liquid[1]
Boiling Point	89 - 92 °C / 192.2 - 197.6 °F @ 1.2 hPa[1]
Flash Point	> 110 °C / > 230 °F[1][5]
Density	1.389 g/mL at 25 °C
Molecular Formula	C10H11BrO2[6][7]

## Operational Plan: Safe Handling Protocol

This section provides a step-by-step guide for the safe handling of Ethyl  $\alpha$ -bromophenylacetate.

## Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

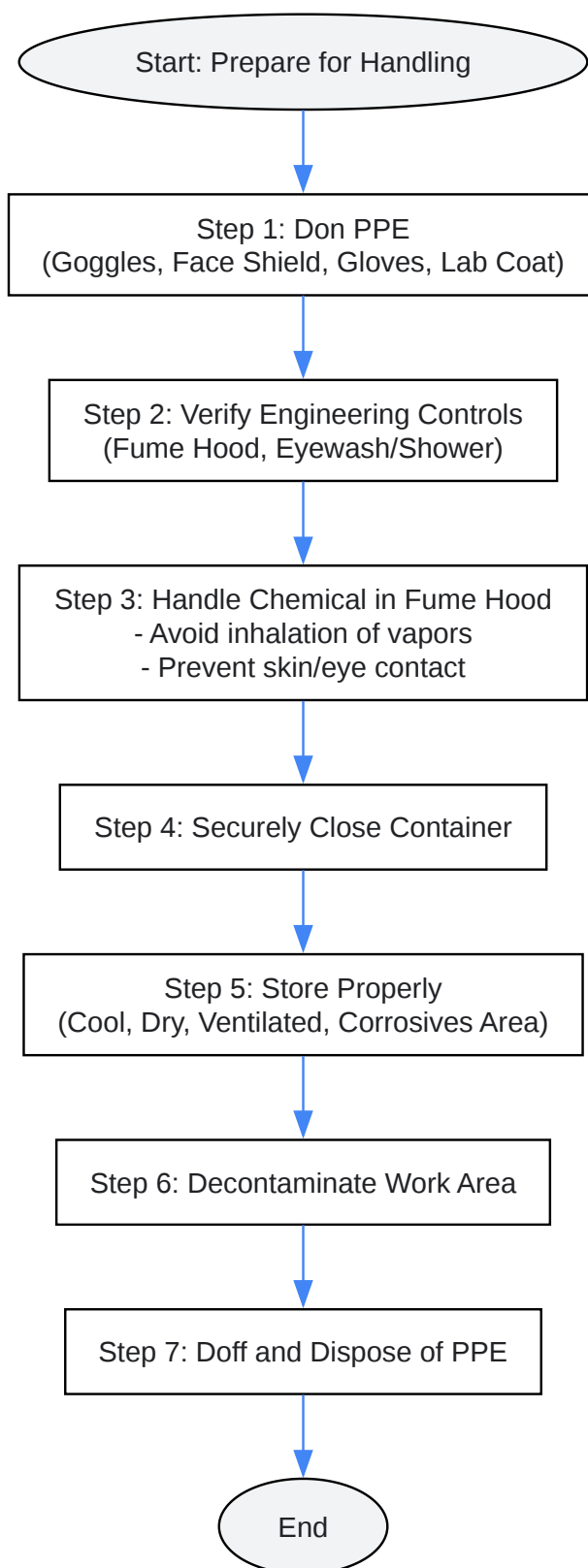
- Chemical Fume Hood: All handling of Ethyl  $\alpha$ -bromophenylacetate must be conducted in a properly functioning chemical fume hood.[1][2]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][2]

Required Personal Protective Equipment (PPE):

PPE Type	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.[1]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.[1][5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK, EN14387).[2]

## Handling Procedures

- Preparation: Before handling, ensure all required PPE is donned correctly and the chemical fume hood is operational.
- Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes or the creation of mists/vapors.
- Usage: Do not breathe mist, vapors, or spray.[1][2] Avoid all contact with eyes, skin, and clothing.[1][2]
- Post-Handling: Tightly close the container after use.
- Storage: Store in a dry, cool, and well-ventilated place designated as a corrosives area.[1][2] The substance is moisture-sensitive.[3][8] Keep containers away from strong oxidizing agents.[1][2]



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Caption: Standard Operating Procedure for Handling Ethyl  $\alpha$ -bromophenylacetate.

## Emergency and Disposal Plan

This section outlines procedures for handling emergencies and the proper disposal of Ethyl  $\alpha$ -bromophenylacetate.

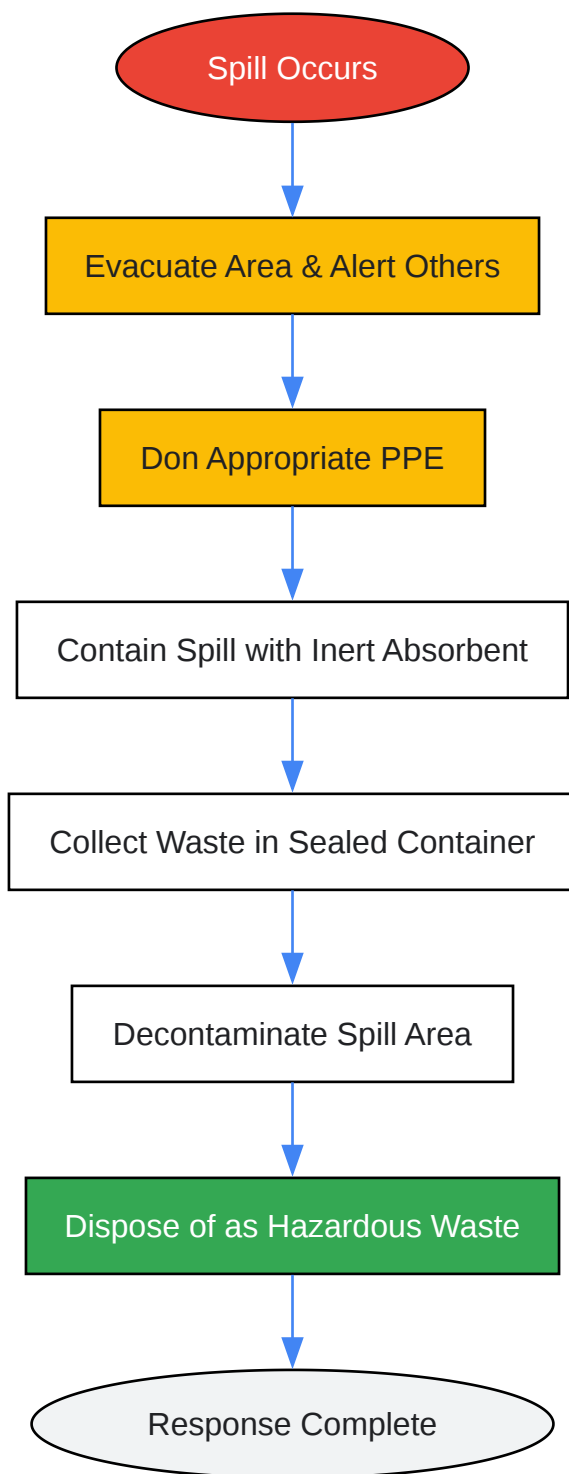
### First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][2] [6] Seek immediate medical attention.[1][2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[1] Seek immediate medical attention.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1][2] If not breathing, give artificial respiration.[2][6] Seek immediate medical attention.[1][2]
Ingestion	Rinse mouth. DO NOT induce vomiting.[1][2] Call a physician or poison control center immediately.[2][6]

### Spill Response Protocol

- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Soak up the spill with an inert absorbent material (e.g., dry sand, vermiculite).  
[1]
- Collection: Collect the absorbent material and spilled chemical into a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly.

- Disposal: Dispose of the waste as hazardous material in accordance with all applicable regulations.



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Caption: Workflow for Responding to a Spill of Ethyl α-bromophenylacetate.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use CO<sub>2</sub>, dry chemical, dry sand, or alcohol-resistant foam.[1][2]
- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][2][9]

## Disposal Plan

- Waste Classification: This chemical is classified as hazardous waste.[6]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[1][2] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[2][9] Do not empty into drains or sewers.[6]

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